

Bocidelpar's Impact on Mitochondrial Biogenesis: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Bocidelpar (ASP0367) is a selective peroxisome proliferator-activated receptor delta (PPAR δ) modulator under investigation for its potential to treat mitochondrial and muscular diseases.[1] Activation of PPAR δ is understood to play a crucial role in regulating mitochondrial biogenesis and function. This technical guide provides an in-depth overview of the core mechanisms by which **Bocidelpar** is proposed to influence mitochondrial biogenesis pathways, supported by illustrative data and detailed experimental protocols. The information presented herein is intended to serve as a resource for researchers and professionals in the field of drug development.

Introduction

Mitochondrial dysfunction is a key pathological feature in a range of debilitating conditions, including primary mitochondrial myopathies (PMM) and Duchenne muscular dystrophy (DMD). [1] These disorders are characterized by impaired energy production, muscle weakness, and exercise intolerance. [2] **Bocidelpar**, a selective PPARδ agonist, has emerged as a promising therapeutic candidate by targeting the underlying mitochondrial impairment. [3][4] PPARδ is highly expressed in skeletal muscle and is a key regulator of fatty acid oxidation and mitochondrial respiration. [1] By activating PPARδ, **Bocidelpar** is thought to initiate a signaling cascade that culminates in enhanced mitochondrial biogenesis, thereby improving cellular energy metabolism and muscle function. [2][3]

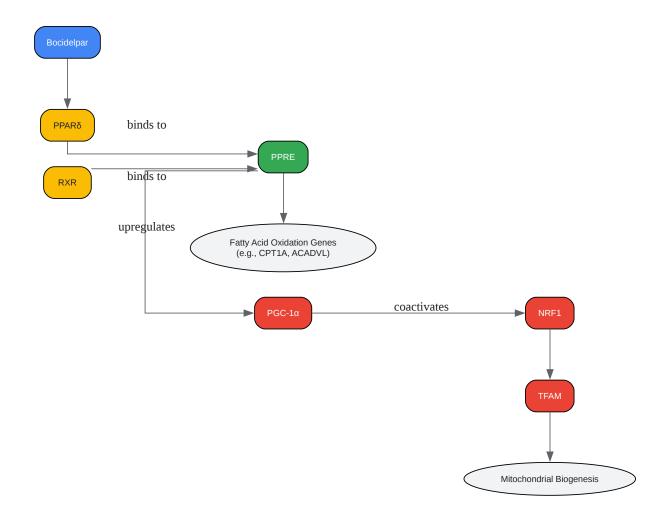


Mechanism of Action: The PPAR δ Signaling Pathway

Bocidelpar's primary mechanism of action is the activation of the PPAR δ signaling pathway. As a selective agonist, **Bocidelpar** binds to and activates PPAR δ , which then forms a heterodimer with the retinoid X receptor (RXR). This complex subsequently binds to peroxisome proliferator response elements (PPREs) in the promoter regions of target genes, leading to their increased transcription.

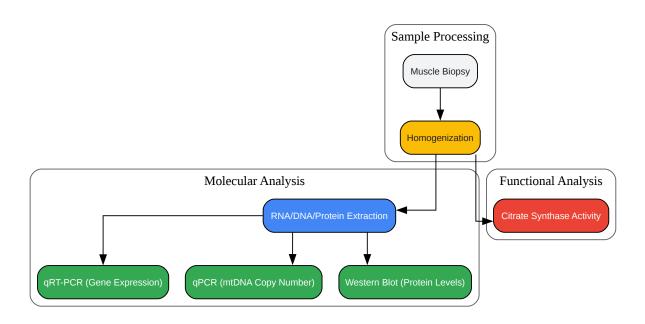
A key downstream effector of PPAR δ activation is the peroxisome proliferator-activated receptor-gamma coactivator 1-alpha (PGC-1 α), a master regulator of mitochondrial biogenesis. The activation of the PPAR δ /PGC-1 α axis initiates a cascade of gene expression that promotes the formation of new mitochondria.











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